

Available Information on Plantamajoside

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Compound Focus: Plantamajoside

CAS No.: 104777-68-6

Cat. No.: S539855

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The table below summarizes the key details found in the search results, which are primarily related to the compound's handling and safety profile.

Aspect	Available Information	Source
Product Form	Supplied as a solid, for research use only.	[1]
Storage (Solid)	Store at -20°C .	[1]
Acute Oral Toxicity	No observed adverse effect level (NOAEL) in rats is >2000 mg/kg in a 90-day study.	[2]
Key Gaps	No data found on stability in solution (e.g., in DMSO, buffers), degradation kinetics, or optimal solution storage conditions.	-

How to Proceed Without Published Data

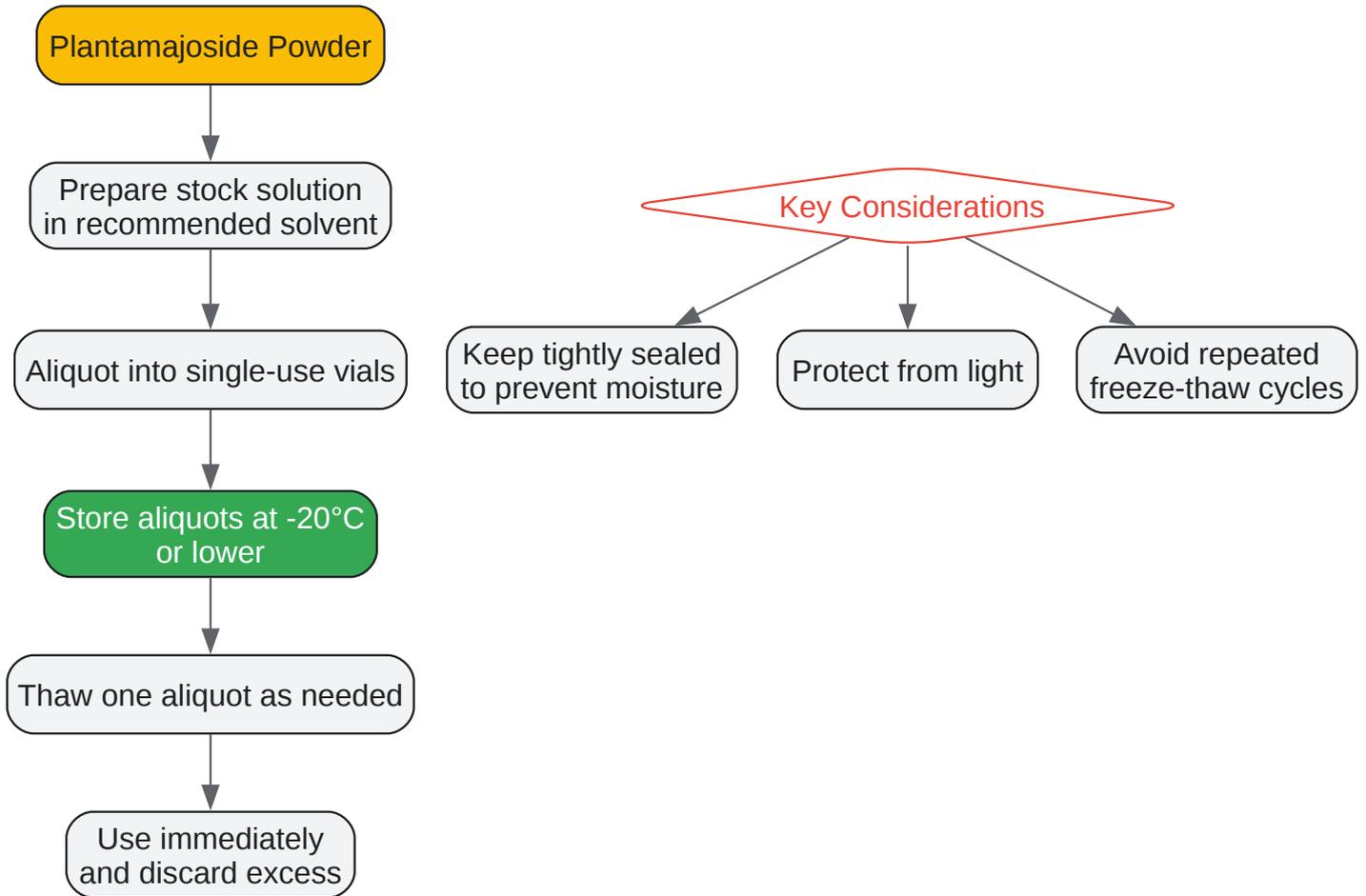
Since pre-existing stability data is not readily available, you will need to generate this information experimentally. Here are some recommended steps:

- **Consult the Manufacturer Directly:** The most straightforward action is to contact the suppliers of **Plantamajoside** (e.g., RayBiotech and others) for any in-house Certificate of Analysis (CoA) or technical data sheets that may contain stability information not published in the open literature.

- **Design a Stability Study:** In the absence of manufacturer data, you can establish your own stability profile. A standard approach involves:
 - **Prepare a stock solution** of **Plantamajoside** in a commonly used solvent like DMSO.
 - **Aliquot and store** these aliquots under different conditions: e.g., **4°C**, **-20°C**, and **-80°C**. Protect some aliquots from light to test photosensitivity.
 - **Analyze over time** (e.g., 0, 1, 2, 4 weeks, 3 months) using a validated method like **HPLC-UV** or **LC-MS** to monitor the peak area of **Plantamajoside** against a fresh standard. Any significant decrease in concentration or appearance of new peaks indicates degradation.
- **Establish a Standard In-Lab Protocol:** Based on your findings, you can create a standard operating procedure. A conservative, general-purpose workflow for handling such compounds is illustrated below.

Suggested General Workflow for Handling

Given the lack of specific data, the following diagram outlines a cautious and general approach for preparing and storing **Plantamajoside** solutions based on common laboratory practices for sensitive biochemicals. You can use this as a starting point and refine it once you have experimental data.



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References

1. Plantamajoside | RayBiotech [raybiotech.com]

2. A 90 day repeated oral toxicity study on plantamajoside concentrate from Plantago asiatica - PubMed [pubmed.ncbi.nlm.nih.gov]

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